

solubility of methyl 4-iodobenzoate in organic solvents

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Compound of Interest

Compound Name: Methyl 4-iodobenzoate

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An In-depth Technical Guide to the Solubility of **Methyl 4-iodobenzoate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 4-iodobenzoate is a halogenated aromatic ester with applications in organic synthesis and as a building block in the development of pharmaceutical compounds. A thorough understanding of its solubility in various organic solvents is critical for reaction optimization, purification, formulation, and drug delivery studies. This technical guide provides a comprehensive overview of the solubility characteristics of **methyl 4-iodobenzoate**, detailed experimental protocols for its quantitative determination, and a framework for data presentation and analysis. While comprehensive quantitative solubility data for **methyl 4-iodobenzoate** across a wide range of organic solvents is not readily available in published literature, this guide equips researchers with the methodology to generate this crucial data in-house.

Introduction to the Solubility of Aryl Halides

Aryl halides, such as **methyl 4-iodobenzoate**, are generally characterized by their low polarity. Consequently, they exhibit poor solubility in polar solvents like water but are readily soluble in non-polar organic solvents.[1][2][3] The principle of "like dissolves like" is the primary determinant of their solubility behavior. The large size of the aryl group and the presence of the halogen atom contribute to significant van der Waals forces, which are best overcome by solvents with similar intermolecular interactions.[2] Therefore, **methyl 4-iodobenzoate** is

expected to be soluble in common organic solvents such as alcohols, ethers, and aromatic hydrocarbons.^{[1][4]}

Quantitative Solubility Data

As of the latest literature review, a comprehensive, publicly available dataset of the quantitative solubility of **methyl 4-iodobenzoate** in a wide array of organic solvents at various temperatures is limited. Researchers are encouraged to determine this data experimentally to inform their specific applications. The following table provides a template for recording and presenting experimentally determined solubility data.

Table 1: Experimentally Determined Solubility of **Methyl 4-Iodobenzoate** in Various Organic Solvents

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Method of Determination
Methanol	Gravimetric			
Ethanol	Gravimetric			
Acetone	Spectroscopic			
Ethyl Acetate	Gravimetric			
Dichloromethane	Gravimetric			
Chloroform	Gravimetric			
Toluene	Spectroscopic			
Hexane	Gravimetric			

Experimental Protocol for Determining the Solubility of Methyl 4-Iodobenzoate

The following is a detailed gravimetric method for the determination of the solubility of **methyl 4-iodobenzoate** in an organic solvent. This method is robust and can be adapted for various solvents and temperatures.

3.1. Materials and Equipment

- **Methyl 4-iodobenzoate** (high purity)
- Selected organic solvents (analytical grade)
- Temperature-controlled shaker or water bath
- Analytical balance (± 0.0001 g)
- Vials with screw caps
- Syringe filters (0.22 μm , solvent-compatible)
- Syringes
- Evaporating dish or pre-weighed vials
- Oven or vacuum oven

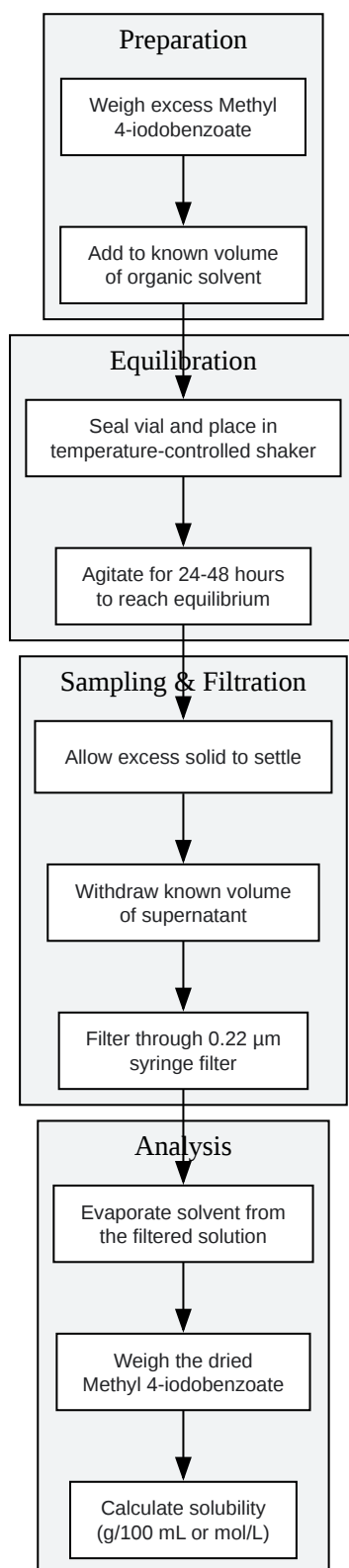
3.2. Experimental Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **methyl 4-iodobenzoate** to a vial containing a known volume (e.g., 5.00 mL) of the selected organic solvent. An excess of solid is crucial to ensure that a saturated solution is formed.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient time to reach equilibrium. A period of 24 to 48 hours is generally recommended.
- Sample Withdrawal and Filtration:

- Once equilibrium is reached, allow the vial to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant (e.g., 2.00 mL) using a pre-warmed syringe to prevent premature crystallization.
- Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporating dish or vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Place the evaporating dish or vial in an oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 50-60°C).
 - Continue the evaporation process until a constant weight of the dried solid is achieved.
 - Accurately weigh the evaporating dish or vial containing the dried **methyl 4-iodobenzoate**.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **methyl 4-iodobenzoate** by subtracting the initial weight of the empty container from the final weight.
 - Express the solubility in g/100 mL or mol/L using the following formulas:
 - $\text{Solubility (g/100 mL)} = (\text{Mass of dissolved solid (g)} / \text{Volume of solvent used for analysis (mL)}) * 100$
 - $\text{Solubility (mol/L)} = (\text{Mass of dissolved solid (g)} / \text{Molecular weight of methyl 4-iodobenzoate}) / \text{Volume of solvent used for analysis (L)}$
 - The molecular weight of **methyl 4-iodobenzoate** is 262.04 g/mol .[\[5\]](#)[\[6\]](#)

Experimental Workflow and Logical Relationships

The determination of solubility follows a logical progression of steps, from preparation to final analysis. The following diagram illustrates this experimental workflow.



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Caption: Experimental workflow for the gravimetric determination of **methyl 4-iodobenzoate** solubility.

Conclusion

While readily available quantitative data on the solubility of **methyl 4-iodobenzoate** in organic solvents is scarce, this guide provides the necessary theoretical background and a detailed experimental protocol for its determination. By following the outlined procedures, researchers in organic synthesis and drug development can generate accurate and reliable solubility data, which is essential for informed decision-making in their respective fields. The provided data table template and workflow diagram serve as valuable tools for organizing and visualizing the experimental process and results.

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